

Essential Safety and Logistical Information for Handling ONO-8590580

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Compound of Interest

Compound Name: ONO-8590580

Cat. No.: B15620801

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Disclaimer: A specific Safety Data Sheet (SDS) for **ONO-8590580** is not publicly available. The following guidance is based on best practices for handling potent pharmaceutical compounds and should be supplemented by a thorough risk assessment conducted by qualified personnel. Always consult with your institution's Environmental Health and Safety (EH&S) department for specific protocols and requirements.

This document provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **ONO-8590580**. It includes operational and disposal plans designed to minimize exposure and ensure a safe laboratory environment.

Immediate Safety and Hazard Assessment

Given that **ONO-8590580** is a potent, selective GABAA $\alpha 5$ negative allosteric modulator, it should be handled as a highly potent active pharmaceutical ingredient (HPAPI).^[1] The primary concerns when handling such compounds are to prevent inhalation, ingestion, and skin contact. A comprehensive risk assessment should be performed before any handling of the compound.

Key Hazard Considerations:

- **Toxicological Properties:** The full toxicological profile of **ONO-8590580** is not widely documented. As a potent neuromodulator, it has the potential for significant biological effects at low doses.

- **Physical Form:** Typically supplied as a powder, there is a high risk of aerosolization during weighing and solution preparation.
- **Routes of Exposure:** The primary routes of occupational exposure are inhalation of airborne particles, dermal contact, and accidental ingestion.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial for minimizing exposure. The level of PPE should be determined by the specific laboratory procedure and the quantity of the compound being handled.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powder)	- Full-face powered air-purifying respirator (PAPR) or a certified N95 respirator with a face shield- Disposable solid-front lab coat with tight-fitting cuffs- Double-gloving with chemical-resistant gloves (e.g., nitrile)- Disposable sleeves	High risk of aerosolization and inhalation of potent powders. Full respiratory and skin protection is essential. [2]
Solution Preparation	- Chemical fume hood or other ventilated enclosure- Lab coat- Safety glasses with side shields or chemical splash goggles- Chemical-resistant gloves (e.g., nitrile)	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills remains. [2]
In Vitro / In Vivo Dosing	- Lab coat- Safety glasses- Appropriate gloves for the solvent and compound	Focus on preventing skin contact and eye exposure. The specific procedure will dictate the level of containment needed.
General Laboratory Operations	- Lab coat- Safety glasses- Gloves	Standard laboratory practice to protect against incidental contact.

Operational Plans: Step-by-Step Handling Procedures

A systematic approach to handling **ONO-8590580** is essential to ensure safety from receipt to disposal.

Compound Receipt and Storage

- **Inspect Package:** Upon receipt, inspect the package for any signs of damage or leakage in a designated receiving area.
- **Verify Labeling:** Confirm that the container is clearly labeled with the compound name, batch number, and any hazard warnings.
- **Storage:** Store **ONO-8590580** in a securely sealed, clearly labeled container in a designated, restricted-access area. Follow the supplier's recommendations for storage temperature, which is typically at -20°C for the solid form.

Weighing and Solution Preparation

- **Use of Engineering Controls:** All handling of powdered **ONO-8590580** must be conducted within a certified chemical fume hood, a ventilated balance enclosure, or a glove box to minimize inhalation exposure.
- **Prepare Work Area:** Before starting, ensure the work area is clean and decontaminated. Cover the work surface with absorbent, disposable bench paper.
- **Don PPE:** Put on the appropriate PPE as outlined in the table above.
- **Weighing:** Carefully weigh the desired amount of the compound using a tared weigh boat. Use anti-static techniques to prevent dispersal of the powder.
- **Solution Preparation:** Prepare solutions within the fume hood. Slowly add the solvent to the powder to avoid splashing. Ensure the compound is fully dissolved before removing the solution from the fume hood.

Spill Management

- **Evacuate:** In case of a spill, evacuate the immediate area.
- **Notify:** Inform the laboratory supervisor and EH&S department immediately.
- **Secure Area:** Restrict access to the spill area.
- **Clean-up:** Only trained personnel with appropriate PPE should clean up the spill using a spill kit containing absorbent materials, deactivating agents (if known), and waste disposal bags.

Disposal Plan

All waste contaminated with **ONO-8590580** must be treated as hazardous waste and disposed of according to institutional and local regulations.

Waste Type	Disposal Procedure	Rationale
Unused Compound	- Collect in a clearly labeled, sealed container.- Dispose of through a certified hazardous waste vendor.	To prevent environmental contamination and accidental exposure.
Contaminated Labware (vials, pipette tips, etc.)	- Collect in a designated, puncture-resistant, and sealed container.- Label as "Hazardous Waste" with the name of the compound.	To prevent injury and contamination from sharps and residual compound.
Contaminated PPE (gloves, lab coat, etc.)	- Carefully doff PPE to avoid self-contamination.- Place in a sealed bag or container labeled as hazardous waste.	To prevent secondary contamination from used protective equipment.
Liquid Waste (solutions containing ONO-8590580)	- Collect in a sealed, chemical-resistant container.- Label with the full chemical name and concentration.- Dispose of through the institutional hazardous waste program.	To ensure proper handling and disposal of potentially hazardous chemical solutions.

Experimental Protocols

The following are examples of experimental methodologies involving **ONO-8590580**, as described in the scientific literature.

In Vivo Cognitive Deficit Model in Rats

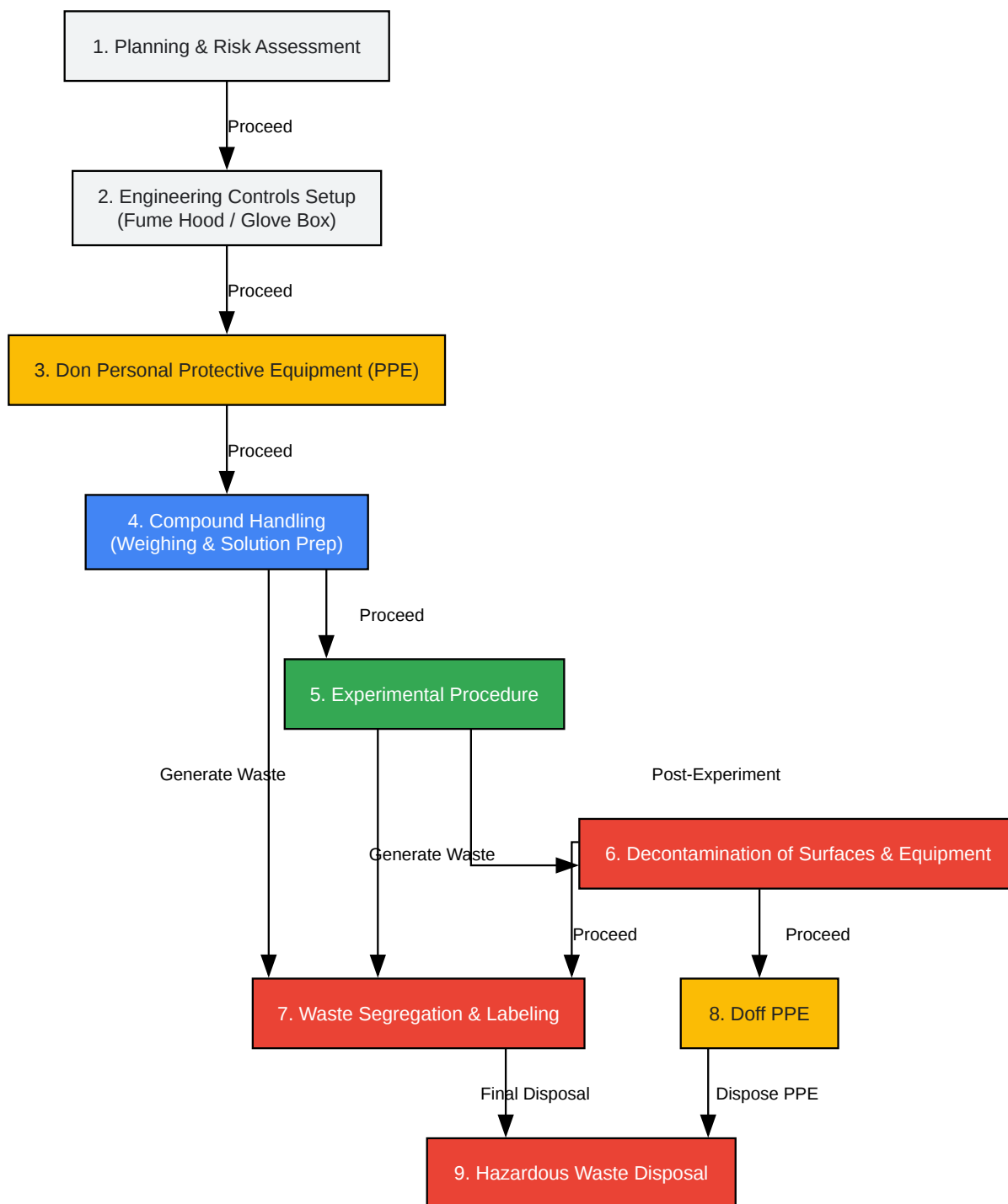
- Objective: To investigate the effect of **ONO-8590580** on cognitive deficits induced by MK-801 and scopolamine.
- Animals: Male Sprague-Dawley rats.
- Procedure:
 - Administer **ONO-8590580** orally (p.o.) at a dose of 20 mg/kg.
 - After a specified time, induce cognitive deficit using MK-801 (0.075 mg/kg, intraperitoneally) and scopolamine (0.2 mg/kg, intraperitoneally).
 - Assess cognitive performance using an 8-arm radial maze test, measuring the number of errors and total latency.

In Vivo Study of Anxiogenic-like Effects in Rats

- Objective: To determine if **ONO-8590580** induces anxiety-like behavior.
- Animals: Male Sprague-Dawley rats.
- Procedure:
 - Administer either vehicle, **ONO-8590580** (20 mg/kg, p.o.), or a positive control (FG-7142, 15 mg/kg, i.p.).
 - After 1 hour, place the rats in an elevated plus-maze for 5 minutes.
 - Behavior is recorded and analyzed using a video tracking system.

Mandatory Visualization

The following diagram illustrates a logical workflow for the safe handling of potent compounds like **ONO-8590580**.



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Caption: Workflow for Safe Handling of Potent Compounds.

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References

- 1. Ensuring the safe handling of HPAPIs | Recipharm [[recipharm.com](https://www.recipharm.com)]
- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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